

Technical Support Center: 1-Ethyl-4-nitro-1H-pyrazole-5-carboxylic acid

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Compound of Interest

Compound Name: 1-Ethyl-4-nitro-1H-pyrazole-5-carboxylic acid

Cat. No.: B183073

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the potential stability issues of **1-Ethyl-4-nitro-1H-pyrazole-5-carboxylic acid**. The information is presented in a question-and-answer format to address common concerns and troubleshooting scenarios.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid 1-Ethyl-4-nitro-1H-pyrazole-5-carboxylic acid?

To ensure long-term stability, the solid compound should be stored in a tightly sealed container, protected from light, and kept in a cool, dry place. For extended storage, refrigeration at 2-8 °C is recommended. It is classified as a combustible solid.

Q2: What are the known physical and chemical properties of this compound?

Key properties of **1-Ethyl-4-nitro-1H-pyrazole-5-carboxylic acid** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ N ₃ O ₄	
Molecular Weight	185.14 g/mol	
Appearance	Solid	
CAS Number	401906-11-4	

Q3: In which common laboratory solvents is **1-Ethyl-4-nitro-1H-pyrazole-5-carboxylic acid** likely to be most stable?

While specific stability data for this compound in various solvents is not readily available, general guidance for similar pyrazole structures suggests the following:

- **High Stability:** Aprotic, non-polar solvents such as toluene and dichloromethane are likely good choices for short-term experiments.
- **Moderate Stability:** Aprotic, polar solvents like acetonitrile (ACN), dimethylformamide (DMF), and dimethyl sulfoxide (DMSO) can be used, but their purity is crucial. Long-term storage in these solvents should be evaluated.
- **Lower Stability:** Protic solvents like methanol, ethanol, and water may lead to lower stability due to potential solvolysis or other reactions. Stability in these solvents should be experimentally verified.

Q4: Are there any known chemical incompatibilities for this compound?

Based on the functional groups present (nitro group, carboxylic acid, pyrazole ring), it is advisable to avoid:

- **Strong reducing agents:** These can reduce the nitro group.
- **Strong oxidizing agents:** These may react with the pyrazole ring.
- **Strong bases and acids:** These can catalyze degradation or react with the carboxylic acid group.

Troubleshooting Guide

Issue 1: I am observing a change in the color of my solid sample or solution over time.

A color change often indicates chemical degradation. The nitro-aromatic structure can lead to colored byproducts upon decomposition.

- Troubleshooting Steps:
 - Review Storage Conditions: Ensure the compound is stored away from light, heat, and moisture.
 - Check for Contamination: Was the sample exposed to any of the incompatible chemical types mentioned above?
 - Analyze Purity: Use an analytical technique like HPLC-UV or LC-MS to check for the presence of impurities or degradation products.

Issue 2: My compound is precipitating out of solution unexpectedly.

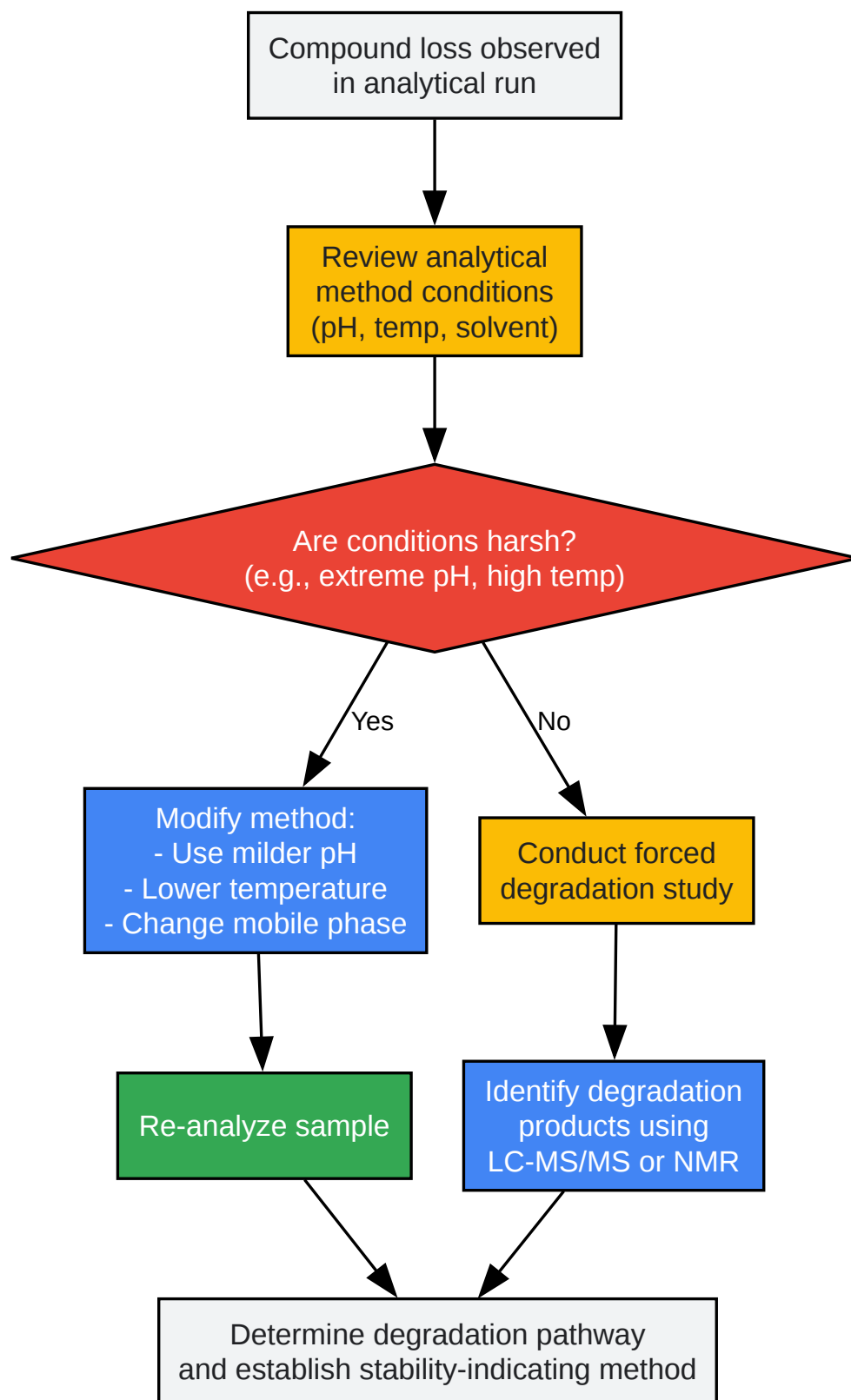
While this could be a solubility issue, it might also indicate the formation of a less soluble degradation product.

- Troubleshooting Steps:
 - Verify Solubility: Confirm that the concentration is within the known solubility limits for the solvent used.
 - Analyze the Precipitate: If possible, isolate the precipitate and analyze it (e.g., by NMR or MS) to determine if it is the parent compound or a new substance.
 - Monitor a Fresh Solution: Prepare a new solution and monitor it over time for the appearance of precipitate, keeping it under controlled temperature and light conditions.

Issue 3: I am seeing a loss of my compound in analytical experiments (e.g., by LC-MS).

This suggests that the compound may be degrading under the experimental conditions.

- Potential Degradation Pathways:
 - Hydrolysis: The carboxylic acid ester, if present, or other parts of the molecule could be susceptible to hydrolysis, especially under acidic or basic conditions.
 - Reduction of the Nitro Group: This is a common reaction for nitro-aromatic compounds, especially in the presence of reducing agents or certain metals.
 - Decarboxylation: The carboxylic acid group may be lost under certain conditions, such as high temperatures.
- Troubleshooting Workflow:



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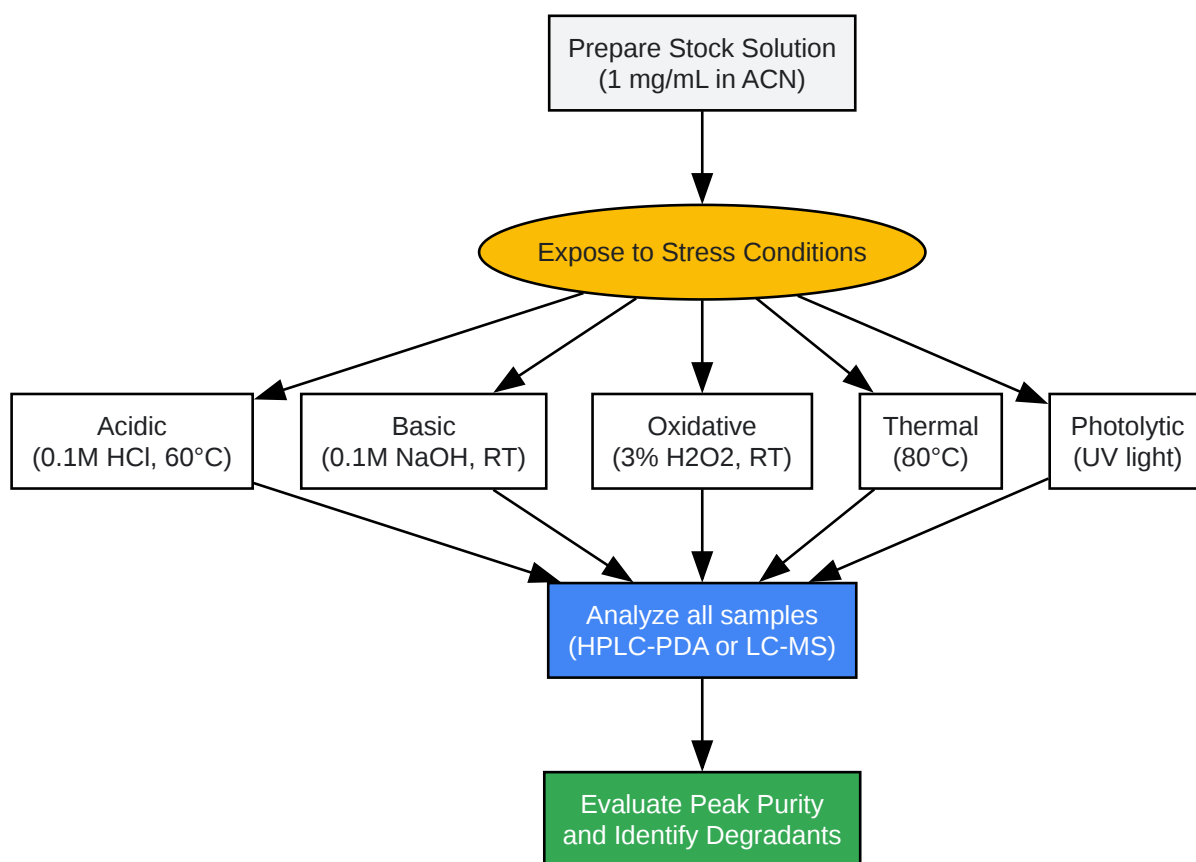
Caption: Troubleshooting workflow for compound loss in analytical experiments.

Experimental Protocols

Protocol: Forced Degradation Study

This protocol is designed to identify potential degradation pathways and develop a stability-indicating analytical method.

- **Prepare Stock Solution:** Prepare a stock solution of **1-Ethyl-4-nitro-1H-pyrazole-5-carboxylic acid** in a suitable solvent (e.g., acetonitrile) at a known concentration (e.g., 1 mg/mL).
- **Stress Conditions:** Aliquot the stock solution into separate vials and expose them to the following stress conditions:
 - **Acid Hydrolysis:** Add 0.1 M HCl and heat at 60 °C for 24 hours.
 - **Base Hydrolysis:** Add 0.1 M NaOH and keep at room temperature for 24 hours.
 - **Oxidation:** Add 3% H₂O₂ and keep at room temperature for 24 hours.
 - **Thermal Stress:** Heat a solution at 80 °C for 48 hours.
 - **Photostability:** Expose a solution to UV light (e.g., 254 nm) for 24 hours.
- **Neutralization:** After the stress period, neutralize the acidic and basic samples.
- **Analysis:** Analyze all samples, including an unstressed control, by a suitable method like reverse-phase HPLC with a photodiode array (PDA) detector or LC-MS.
- **Evaluation:** Compare the chromatograms of the stressed samples to the control. Look for a decrease in the peak area of the parent compound and the appearance of new peaks corresponding to degradation products.
- **Experimental Workflow Diagram:**

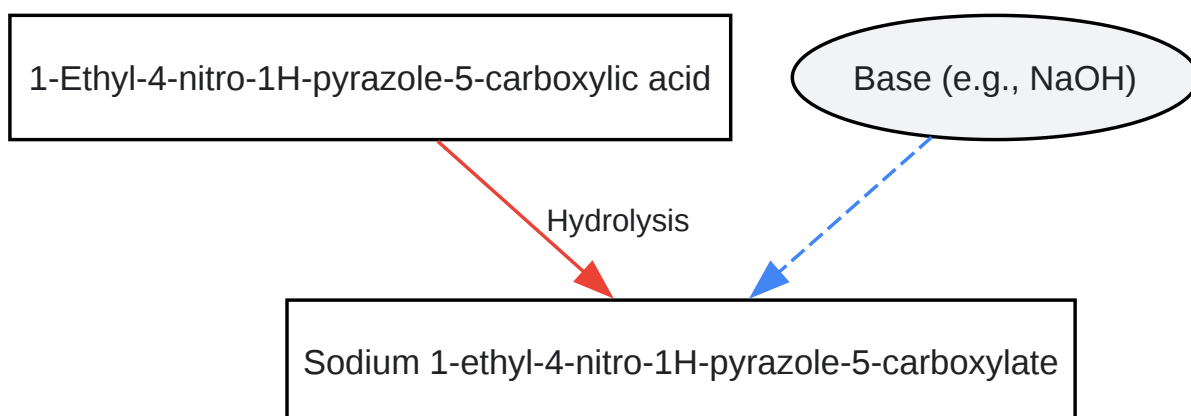


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Caption: Workflow for a forced degradation study.

Potential Degradation Pathway

A plausible, though hypothetical, degradation pathway for this molecule under basic conditions could be the hydrolysis of the carboxylic acid to the corresponding carboxylate salt.



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Caption: Hypothetical hydrolysis of the parent compound under basic conditions.

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